

Verrucarín K: A Technical Guide to its Chemical Structure and Stereochemistry

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Compound of Interest

Compound Name: Verrucarín K

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This technical guide provides a comprehensive overview of the chemical structure and stereochemistry of **Verrucarín K**, a macrocyclic trichothecene mycotoxin. **Verrucarín K** is a notable natural product due to its unique structural features within the trichothecene family.

Chemical Structure and Stereochemistry

Verrucarín K is a metabolite isolated from the fungus *Myrothecium verrucaria*.^[1] It belongs to the class of macrocyclic trichothecenes, which are characterized by a sesquiterpene core featuring a macrocyclic ester bridge.^{[2][3]} A defining characteristic of **Verrucarín K** is that it was the first natural trichothecene discovered to lack the 12,13-epoxy group, a common feature in this family of mycotoxins.^{[1][2]}

The chemical structure of **Verrucarín K** is defined by the molecular formula $C_{27}H_{34}O_8$.^[1]

IUPAC Name: (1R,3R,8R,12S,13R,18E,20Z,24R,25S)-12-hydroxy-5,13,25-trimethyl-26-methylidene-2,10,16,23-tetraoxatetracyclo[22.2.1.0^{3,8}.0^{8,25}]heptacos-4,18,20-triene-11,17,22-trione.

This nomenclature precisely describes the absolute configuration of the chiral centers and the geometry of the double bonds within the macrocyclic ring.

Structural Description: The core of **Verrucarin K** is a tetracyclic sesquiterpenoid structure. A macrocyclic diester bridge connects the C-4 and C-15 positions of this core. This bridge is formed from verrucarinic acid and muconic acid moieties.

Data Presentation

Quantitative data for **Verrucarin K** is summarized below. While detailed experimental spectroscopic data is found in the primary literature, computed physical and chemical properties provide valuable information.

Property	Value	Source
Molecular Formula	C ₂₇ H ₃₄ O ₈	PubChem
Molecular Weight	486.6 g/mol	PubChem
Monoisotopic Mass	486.22536804 Da	PubChem
Spectroscopic Data		
¹ H NMR, ¹³ C NMR, IR, MS	Data reported in the primary literature.	Breitenstein & Tamm, 1977

Experimental Protocols

The following sections detail the methodologies for the isolation, purification, and chemical characterization of **Verrucarin K**. The definitive and most detailed protocols are found in the primary literature describing its discovery.

Isolation and Purification of Verrucarin K

Verrucarin K is a natural product of the fungus *Myrothecium verrucaria* (recently reclassified as *Albifimbria verrucaria*).^[1] The general procedure for its isolation involves fungal fermentation, extraction, and chromatographic purification.

1. Fungal Fermentation:

- A strain of *Myrothecium verrucaria* is cultured in a suitable liquid medium, such as potato dextrose broth.

- The culture is incubated for several weeks at room temperature with agitation to promote fungal growth and metabolite production.

2. Extraction:

- After the incubation period, the fungal mycelia are separated from the culture broth by centrifugation or filtration.
- The supernatant (culture broth) is then extracted with an organic solvent, typically ethyl acetate.
- The organic phase, containing the crude mixture of metabolites, is dried (e.g., over anhydrous sodium sulfate) and the solvent is removed under reduced pressure to yield a crude extract.

3. Chromatographic Purification:

- The crude extract is subjected to multiple steps of chromatography to isolate **Verrucarín K**. This typically involves column chromatography on silica gel, followed by preparative thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC) to achieve high purity.

Note: The detailed, specific protocol for the isolation of **Verrucarín K** is described by Breitenstein and Tamm in *Helvetica Chimica Acta* (1977).

Structural Elucidation

The structure of **Verrucarín K** was originally determined using a combination of spectroscopic methods and chemical degradation.

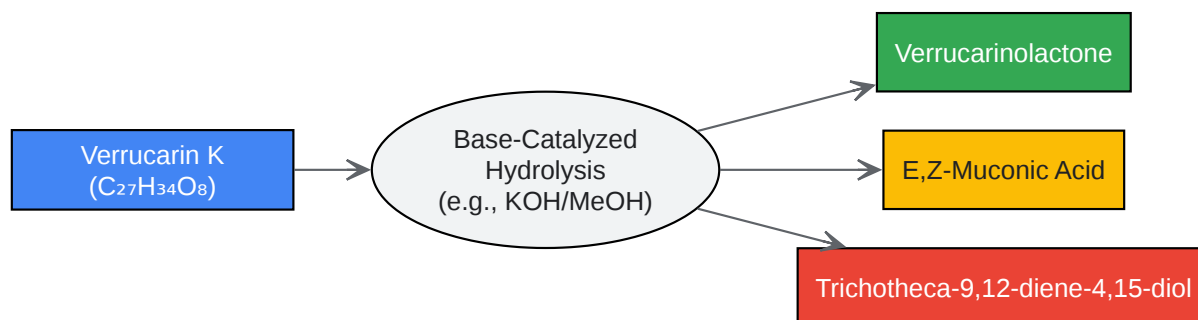
- Spectroscopy: Techniques such as Nuclear Magnetic Resonance (^1H NMR and ^{13}C NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS) were used to determine the connectivity of atoms and the functional groups present in the molecule.^[1]
- Chemical Degradation: A key experiment in the structure elucidation was the base-catalyzed hydrolysis of **Verrucarín K**.^[1]

Protocol for Base-Catalyzed Hydrolysis:

- **Verrucarín K** is treated with a base (e.g., potassium hydroxide) in an alcoholic solution (e.g., methanol).
- The reaction mixture is typically stirred at room temperature or gently heated to ensure complete hydrolysis of the ester linkages.
- After the reaction is complete, the mixture is neutralized, and the products are extracted and purified using chromatographic techniques.
- This hydrolysis yields three distinct components: verrucarínolactone, E,Z-muconic acid, and trichotheca-9,12-diene-4,15-diol.^[1] The identification of these products was crucial for confirming the overall structure of the parent molecule.

Visualization of Chemical Relationships

The following diagram illustrates the logical relationship of the base-catalyzed hydrolysis of **Verrucarín K** into its constituent components.



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Caption: Base-catalyzed hydrolysis of **Verrucarín K**.

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